Technical Support Center: JNJ-39393406 Stability and Storage

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Compound of Interest	
Compound Name:	*JNJ 303*
CAS No.:	*878489-28-2*
Cat. No.:	*B1673013*

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of JNJ-39393406.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of JNJ-39393406?

A1: The solid form of JNJ-39393406 is stable when stored under dry and dark conditions. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store the compound at -20°C.[1]

Q2: What is the recommended solvent for dissolving JNJ-39393406?

A2: JNJ-39393406 is soluble in DMSO.[1]

Q3: How should I store stock solutions of JNJ-39393406?

A3: Stock solutions prepared in DMSO should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[1]

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Q4: What is the expected shelf life of JNJ-39393406?

A4: If stored properly in its solid form, JNJ-39393406 has a shelf life of over two years.[1] The stability of stock solutions will depend on the solvent, concentration, and storage conditions.

Troubleshooting Guide

Q: My experimental results are inconsistent. Could this be related to the stability of JNJ-39393406?

A: Inconsistent results can indeed be a sign of compound degradation. Consider the following:

- Age of Stock Solution: How old is your stock solution? For optimal results, it is recommended to use freshly prepared solutions or solutions that have been stored appropriately at -20°C for no longer than a few months.
- Freeze-Thaw Cycles: Have you subjected the stock solution to multiple freeze-thaw cycles? Repeated freezing and thawing can accelerate degradation. It is advisable to aliquot the stock solution into smaller, single-use volumes.
- Storage Conditions: Was the compound or stock solution exposed to light or elevated temperatures for extended periods? Exposure to such conditions can lead to degradation.

Q: I observed precipitation in my JNJ-39393406 stock solution after thawing. What should I do?

A: Precipitation upon thawing can occur if the compound's solubility limit is exceeded at lower temperatures.

- Warming and Vortexing: Gently warm the solution to room temperature and vortex thoroughly to redissolve the precipitate.
- Solvent Choice: Ensure you are using a suitable solvent, such as DMSO, at an appropriate concentration. If precipitation persists, you may need to prepare a fresh stock solution at a lower concentration.

Data Summary

Table 1: Recommended Storage Conditions for JNJ-39393406

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Form	Storage Temperature (Short-Term)	Storage Temperature (Long-Term)	Additional Notes
Solid Powder	0 - 4°C (days to weeks)	-20°C (months to years)	Store in a dry, dark place.
Stock Solution (in DMSO)	0 - 4°C (days to weeks)	-20°C (months)	Aliquot to avoid freeze-thaw cycles.

Table 2: Shelf Life of JNJ-39393406

Form	Recommended Storage Conditions	Shelf Life
Solid Powder	-20°C, dry and dark	> 2 years
Stock Solution	-20°C, aliquoted	2 weeks (at 4°C)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of JNJ-39393406 in DMSO

Materials:

- JNJ-39393406 (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated balance
- Pipettes and sterile tips

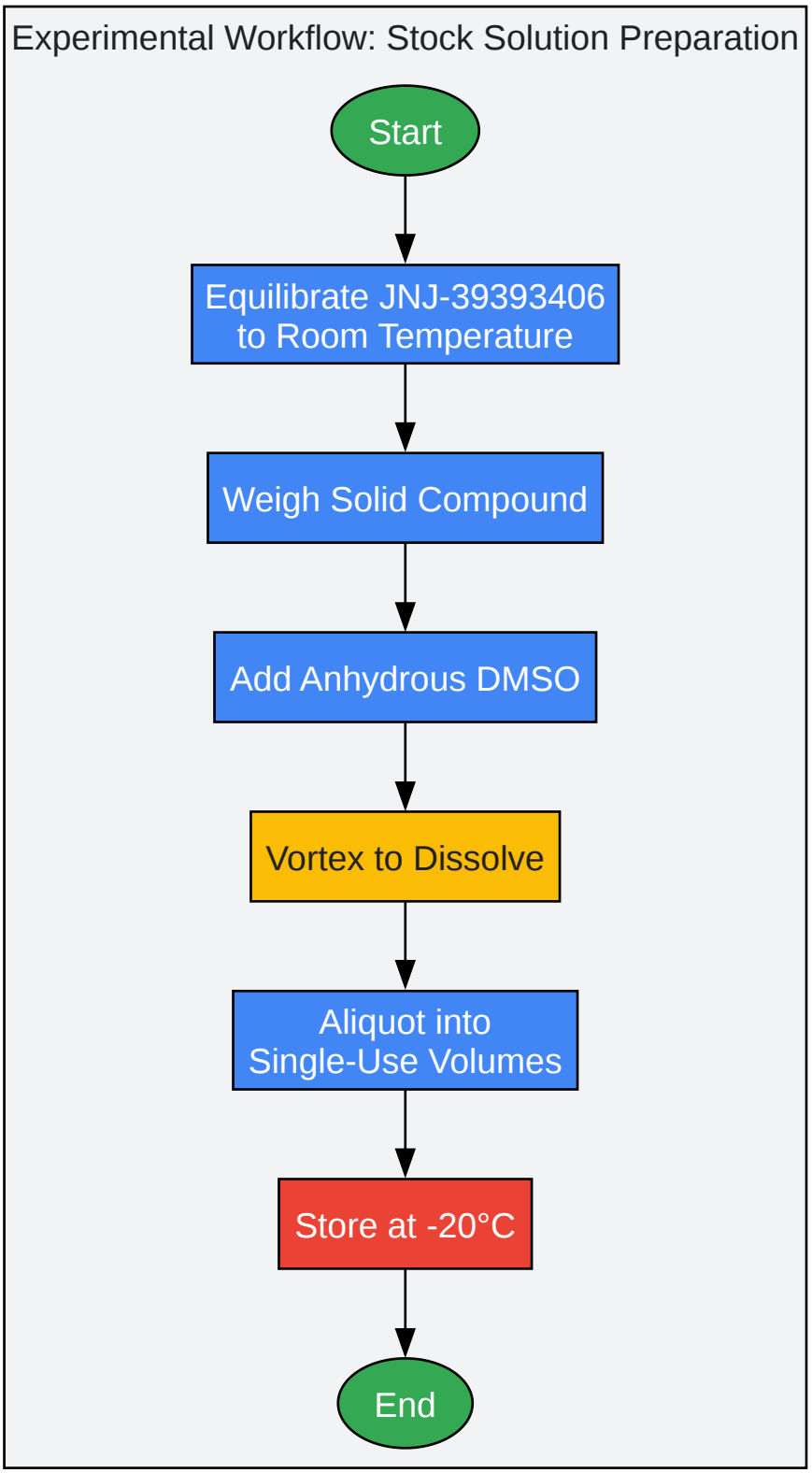
Methodology:

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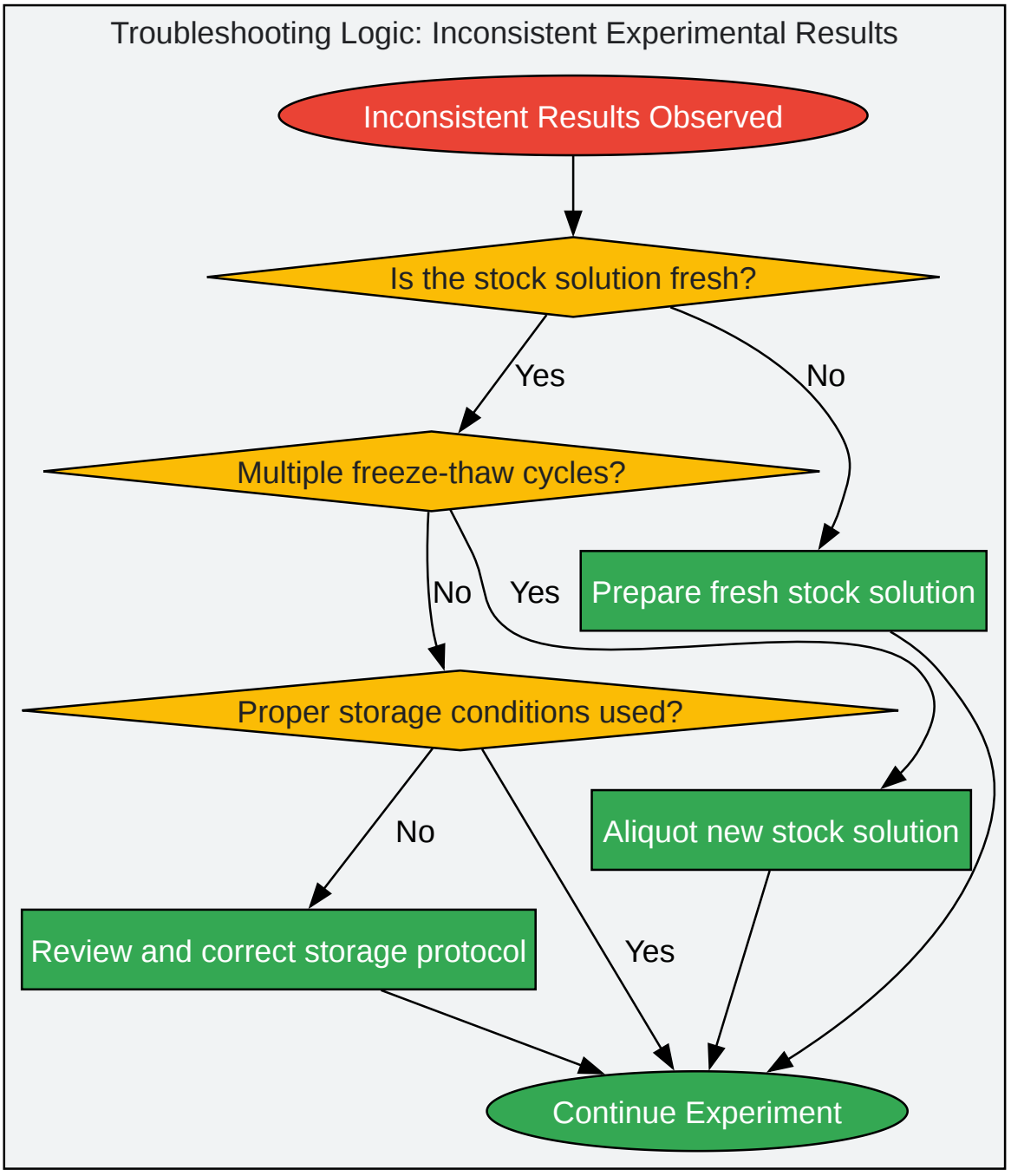
- Pre-weighing Preparation: Allow the vial of JNJ-39393406 powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of JNJ-39393406 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4164 mg of JNJ-39393406 (Molecular Weight: 416.38 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolution: Vortex the solution until the JNJ-39393406 is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage.

Visualizations

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References

- 1. JNJ-39393406 - Ace Therapeutics [acetherapeutics.com]

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